

Essential Safety and Operational Guide for 5-Bromo-2-(dimethylamino)pyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-(dimethylamino)pyrimidine

Cat. No.: B1281550

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This guide provides critical safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **5-Bromo-2-(dimethylamino)pyrimidine**. Adherence to these procedures is vital for ensuring personal safety and environmental protection.

Hazard Identification: **5-Bromo-2-(dimethylamino)pyrimidine** is classified as a hazardous substance. Key hazards include:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₈ BrN ₃	[1]
CAS Number	38696-21-8	[1]
GHS Hazard Statements	H315, H319, H335	[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. All PPE should meet established standards such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield should be worn where there is a splash hazard.	NIOSH (US) or EN 166 (EU) approved. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or a complete suit protecting against chemicals.	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	A NIOSH-approved respirator is required if dust or aerosols may be generated. Work should be conducted in a chemical fume hood.	NIOSH (US) or EN 143 (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

A systematic procedure minimizes the risk of exposure and contamination.

Step 1: Preparation

- Ensure a Safety Data Sheet (SDS) for **5-Bromo-2-(dimethylamino)pyrimidine** is accessible.
- Verify that a chemical fume hood is operational and the work area is clean and uncluttered.
- Assemble all necessary equipment (e.g., spatulas, glassware, weighing paper) and reagents.
- Ensure an emergency eye wash station and safety shower are readily accessible.[\[1\]](#)

Step 2: Donning PPE

- Put on a lab coat, followed by safety glasses or goggles.
- Don the appropriate respirator if required.
- Finally, put on chemical-resistant gloves.

Step 3: Chemical Handling

- Conduct all manipulations of **5-Bromo-2-(dimethylamino)pyrimidine** inside a certified chemical fume hood to minimize inhalation exposure.
- Avoid generating dust.
- Keep the container tightly closed when not in use.
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Step 4: Post-Handling

- Decontaminate all work surfaces and equipment after use.
- Properly remove and dispose of contaminated PPE.
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

First-Aid Measures

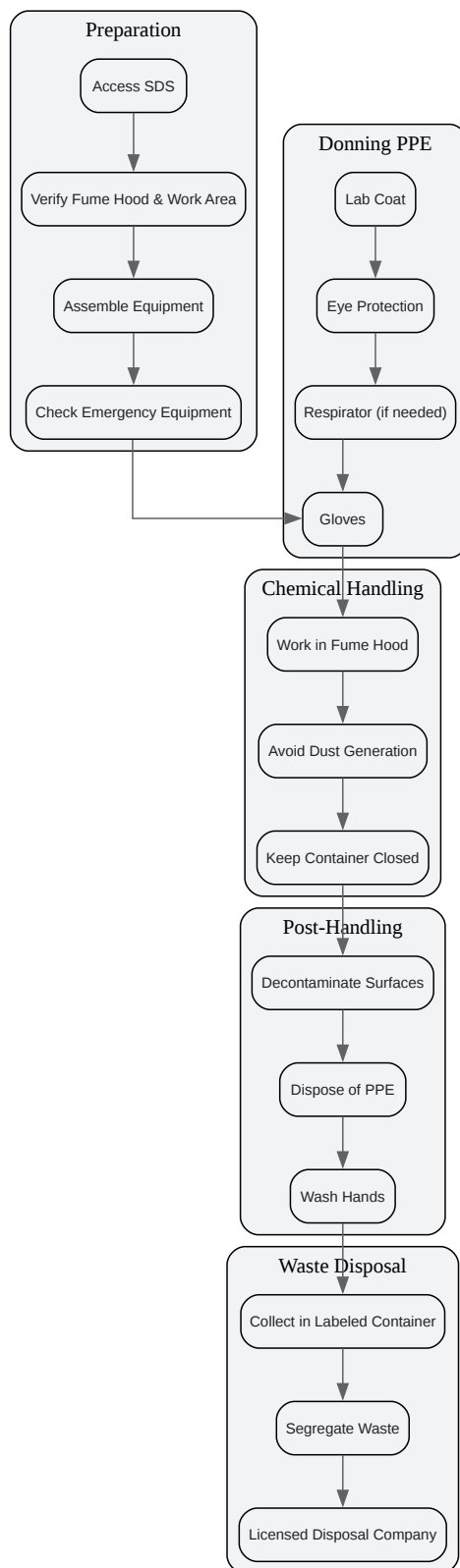
Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention. ^[1]
Skin Contact	Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention. ^[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. ^[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth out with water. Get medical advice/attention. ^[1]

Disposal Plan

Proper disposal of **5-Bromo-2-(dimethylamino)pyrimidine** and its containers is crucial to prevent environmental contamination.

- **Waste Collection:** Collect all waste containing **5-Bromo-2-(dimethylamino)pyrimidine** in a designated, compatible, and clearly labeled hazardous waste container.
- **Waste Segregation:** Do not mix with incompatible waste streams.
- **Disposal Method:** Disposal must be handled by a licensed hazardous waste disposal company. The recommended method for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[2]
- **Regulations:** All disposal activities must comply with local, regional, and national hazardous waste regulations.

Workflow for Safe Handling of 5-Bromo-2-(dimethylamino)pyrimidine



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-(dimethylamino)pyrimidine**.

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